

3-Bromo-4-morpholinobenzaldehyde material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	3-Bromo-4-morpholinobenzaldehyde
Cat. No.:	B1290534

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Technical Guide: 3-Bromo-4-morpholinobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data, properties, and handling guidelines for **3-Bromo-4-morpholinobenzaldehyde**. The information herein is compiled from publicly available data from chemical suppliers. It should be noted that a complete, official Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) was not located during the compilation of this guide. Therefore, all chemical products should be handled with the recognition of "having unknown hazards and toxicity."^[1] This guide is intended for use by trained professionals in a laboratory setting.

Chemical Identification and Properties

3-Bromo-4-morpholinobenzaldehyde is a substituted aromatic aldehyde. Its chemical structure incorporates a bromo and a morpholino group on the benzaldehyde ring.

Property	Value	Source
CAS Number	263349-24-2	[1] [2] [3] [4]
Molecular Formula	C ₁₁ H ₁₂ BrNO ₂	[1] [3] [4]
Molecular Weight	270.12 g/mol	[1] [3]
Appearance	Off-white to white solid	[1] [3]
Boiling Point (Predicted)	406.8 ± 45.0 °C at 760 Torr	[1] [3] [5]
Density (Predicted)	1.495 ± 0.06 g/cm ³ (at 20°C)	[1] [3]
Refractive Index (Predicted)	1.609	[1] [3]

Safety and Hazard Information

The primary known hazard associated with **3-Bromo-4-morpholinobenzaldehyde** is that it is harmful if swallowed.[\[1\]](#) Due to the lack of a comprehensive toxicological profile, it should be handled with care, assuming it may possess other unknown hazards.

Hazard Information	Details	Source
GHS Pictogram	[1]	
Signal Word	Warning	[1]
Hazard Statements	H302: Harmful if swallowed	[1]
Precautionary Statements	<p>P280: Wear protective gloves/protective clothing/eye protection/face protection.</p> <p>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.</p> <p>Remove contact lenses, if present and easy to do.</p> <p>Continue rinsing.</p>	[1]

General Handling and Storage Recommendations:

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.[6][7]
- Storage: Store in a refrigerator (2 to 8 °C) under an inert atmosphere.[1][3] Keep container tightly closed in a dry and well-ventilated place.[6]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat.[7]

Experimental Protocols

As of the date of this publication, no specific experimental protocols for the synthesis or biological application of **3-Bromo-4-morpholinobenzaldehyde** were found in a review of publicly available scientific literature. Researchers should develop their own protocols based on established chemical principles and conduct thorough risk assessments before commencing any new experimental work.

The synthesis of structurally related brominated benzaldehydes often involves the bromination of the corresponding benzaldehyde derivative. For instance, the synthesis of 3-bromo-4-fluorobenzaldehyde has been achieved by reacting 4-fluorobenzaldehyde with bromine in the presence of a catalyst. Another method involves the use of sodium bromide and sodium hypochlorite. These general approaches may serve as a starting point for developing a synthetic route to **3-Bromo-4-morpholinobenzaldehyde**.

Biological Activity and Signaling Pathways

There is no available information in the public domain regarding the biological activity or associated signaling pathways for **3-Bromo-4-morpholinobenzaldehyde**.

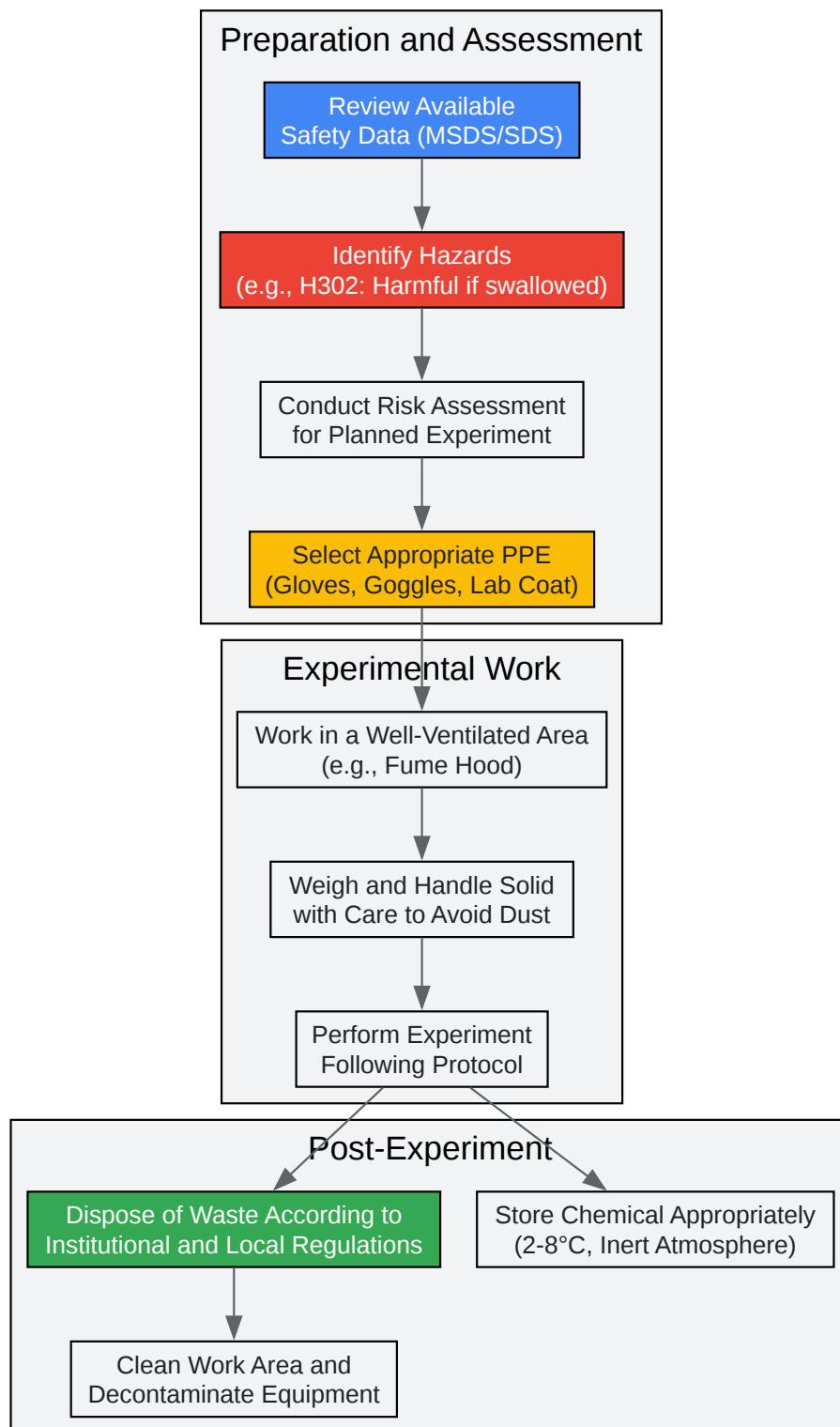
For context, a structurally related compound, 3-Bromo-4,5-dihydroxybenzaldehyde, has been studied for its potential to attenuate allergic contact dermatitis by promoting the generation of CD4+Foxp3+ T cells.[8] This suggests that other substituted bromobenzaldehydes may have biological activities worth investigating. However, it is crucial to note that the morpholino group

in the title compound will significantly alter its electronic and steric properties, and thus its biological profile cannot be inferred from that of other derivatives.

Logical Workflow for Handling and Risk Assessment

The following diagram illustrates a general workflow for the safe handling and initial risk assessment of a chemical with limited safety data, such as **3-Bromo-4-morpholinobenzaldehyde**.

General Workflow for Chemical Handling and Risk Assessment

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Caption: General workflow for handling chemicals with limited safety data.

Disclaimer: This guide is for informational purposes only and does not constitute a comprehensive safety data sheet. Users are responsible for conducting their own risk assessments and adhering to all applicable safety regulations.

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